

CAS number and chemical identifiers for Reactive blue 181.

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Compound of Interest

Compound Name: *Reactive blue 181*

Cat. No.: *B1178194*

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In-depth Technical Guide: Reactive Blue 181

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical identifiers, properties, and available experimental data for the anthraquinone dye, **Reactive Blue 181**. The information is intended to support researchers, scientists, and professionals in the fields of chemistry, materials science, and drug development in their understanding and potential applications of this compound.

Core Chemical Identifiers and Properties

Reactive Blue 181 is a synthetic dye belonging to the class of anthraquinone dyes. While detailed structural information and a complete set of chemical identifiers are not readily available in public chemical databases, the following information has been compiled from various sources.

Chemical Identity

Identifier	Value	Source
Chemical Name	Reactive Blue 181	Common Name
CAS Number	126601-88-5	Chemical Abstracts Service
Synonyms	C.I. Reactive Blue 181	Industrial Nomenclature
Molecular Formula	C ₃₂ H ₂₂ N ₆ Na ₂ O ₆ S ₂	(Unconfirmed)

Note: The molecular formula is based on limited available information and requires further experimental validation.

Experimental Protocols

A significant area of research concerning **Reactive Blue 181** is its environmental impact and degradation. The following section details an experimental protocol for the degradation of this dye using advanced oxidation processes.

Degradation of Reactive Blue 181 via Heterogeneous Fenton and Sono-Fenton Processes

This protocol is adapted from a study on the degradation of **Reactive Blue 181** in aqueous solutions.^[1]

Objective: To degrade **Reactive Blue 181** using heterogeneous Fenton and Sono-Fenton processes to reduce its environmental persistence.

Materials:

- **Reactive Blue 181** (CAS 126601-88-5)
- Modified Fly Ash (as a heterogeneous catalyst)
- Hydrogen Peroxide (H₂O₂)
- Sulfuric Acid (H₂SO₄) or Sodium Hydroxide (NaOH) for pH adjustment
- Deionized Water

- Reaction Vessel
- Ultrasonic Bath (for Sono-Fenton process)
- Magnetic Stirrer
- pH Meter
- Spectrophotometer for concentration analysis

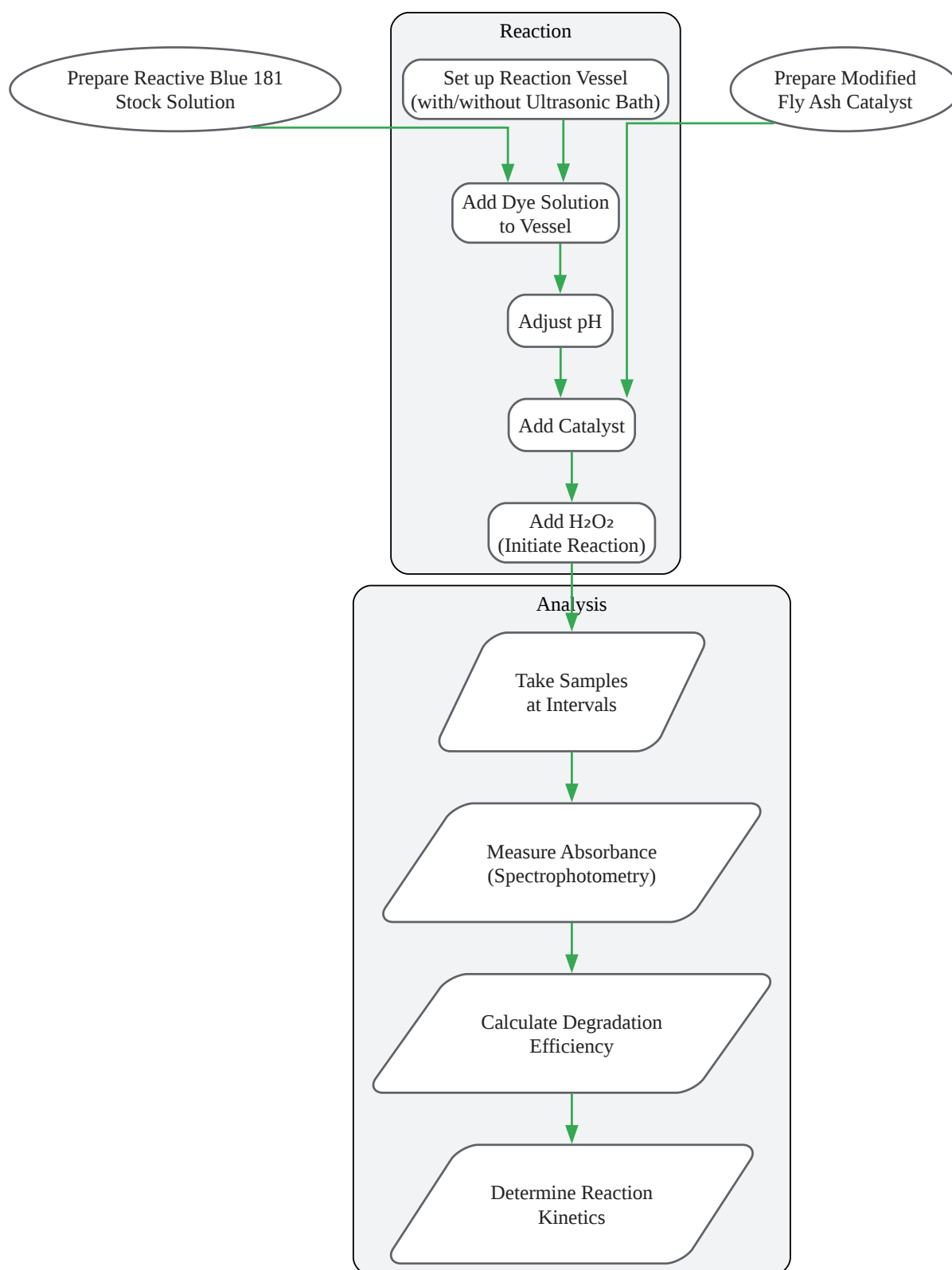
Methodology:

- Preparation of **Reactive Blue 181** Solution: Prepare a stock solution of **Reactive Blue 181** in deionized water at a desired concentration.
- Reaction Setup:
 - For the Fenton process, add a specific volume of the **Reactive Blue 181** solution to a reaction vessel equipped with a magnetic stirrer.
 - For the Sono-Fenton process, place the reaction vessel within an ultrasonic bath.
- pH Adjustment: Adjust the pH of the solution to the desired level (e.g., pH 3) using sulfuric acid or sodium hydroxide.
- Catalyst Addition: Add a measured amount of the modified fly ash catalyst to the solution.
- Initiation of Reaction:
 - For the Fenton process, add the required concentration of hydrogen peroxide to the solution while stirring.
 - For the Sono-Fenton process, simultaneously add the hydrogen peroxide and switch on the ultrasonic bath.
- Sampling and Analysis: At regular time intervals, withdraw samples from the reaction mixture. Analyze the concentration of **Reactive Blue 181** using a spectrophotometer at its maximum absorbance wavelength to determine the extent of degradation.

- Data Analysis: Calculate the degradation efficiency at each time point and determine the reaction kinetics.

Logical Workflow for Dye Degradation Experiment

The following diagram illustrates the logical workflow for the described experimental protocol.



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Workflow for the degradation of **Reactive Blue 181**.

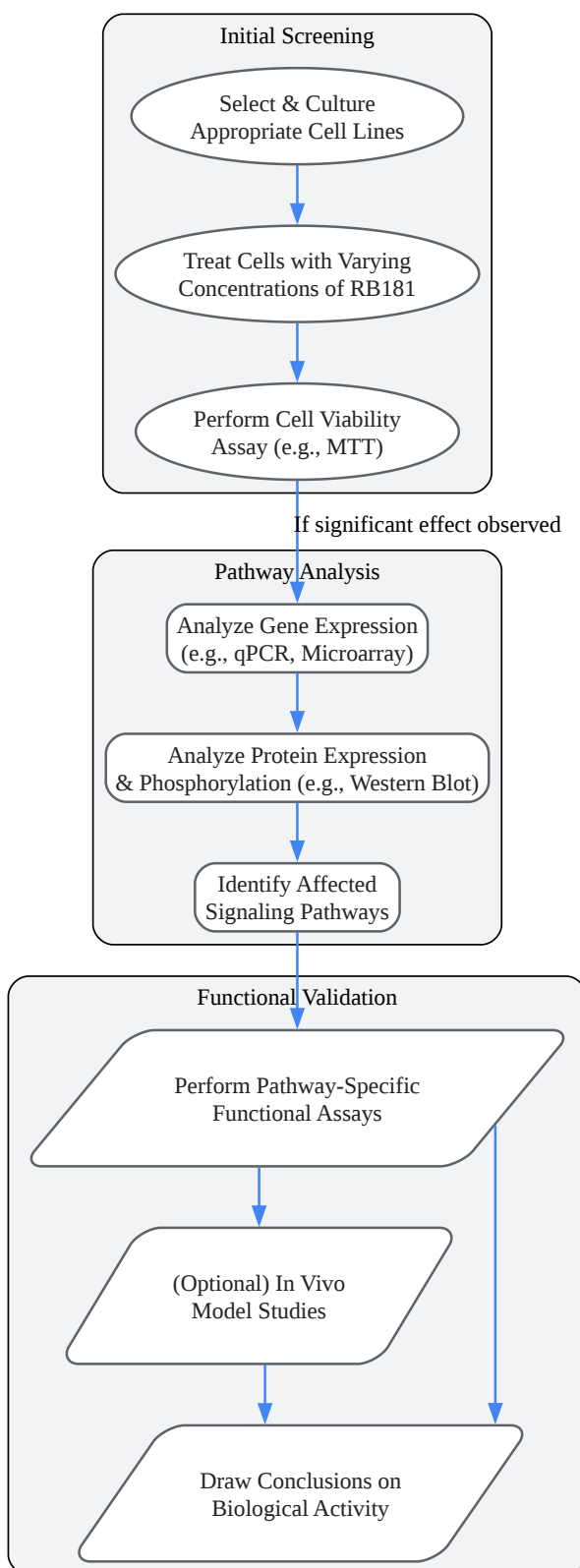
Signaling Pathways and Biological Activity

Currently, there is no publicly available scientific literature that directly implicates **Reactive Blue 181** in any specific biological signaling pathways. The primary focus of research on this dye has been on its industrial applications in textiles and its subsequent environmental fate and remediation.

While some reactive dyes have been utilized as tools in biological research, for example as inhibitors of certain enzymes, no such activity has been documented for **Reactive Blue 181**. Further research would be required to explore any potential interactions of this molecule with biological systems and its effects on cellular signaling.

Experimental Workflow for Investigating Biological Activity

Should a researcher wish to investigate the potential biological effects of **Reactive Blue 181**, a general workflow is proposed below.



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Workflow for investigating the biological activity of **Reactive Blue 181**.

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References

- 1. orientjchem.org [orientjchem.org]
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